

CCT020312 for Intraperitoneal Injection: Application Notes and Protocols

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Compound of Interest

Compound Name: CCT020312

Cat. No.: B10800680

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Abstract

CCT020312 is a selective activator of the Protein Kinase R-like Endoplasmic Reticulum Kinase (PERK), a critical component of the unfolded protein response (UPR).[1][2] Activation of PERK signaling has been shown to induce cell cycle arrest, apoptosis, and autophagy in cancer cells, making **CCT020312** a compound of interest for preclinical research.[3] These application notes provide detailed protocols for the formulation of **CCT020312** for intraperitoneal (IP) injection in rodent models, a common administration route for in vivo efficacy studies. The document outlines several vehicle formulations to achieve either a clear solution or a suspension, depending on the experimental requirements. Additionally, a comprehensive protocol for the intraperitoneal injection procedure in mice is provided to ensure safe and effective delivery of the compound.

Data Presentation: CCT020312 Formulation for Intraperitoneal Injection

Several formulations have been utilized for the intraperitoneal delivery of **CCT020312** in preclinical studies. The choice of vehicle depends on the desired concentration and whether a clear solution or a suspension is acceptable for the study. The following tables summarize various reported formulations.

 Table 1: Clear Solution Formulations for **CCT020312**

Formulation Component	Percentage	Example Preparation (for 1 mL)	Solubility
Formulation 1 ^{[4][5]}			
DMSO	10%	100 µL	≥ 2.08 mg/mL (3.20 mM)
PEG300	40%	400 µL	
Tween-80	5%	50 µL	
Saline	45%	450 µL	
Formulation 2 ^[6]			
DMSO	5%	50 µL	Not specified, but validated by Selleck labs for a clear solution.
PEG300	40%	400 µL	
Tween 80	5%	50 µL	
ddH ₂ O	50%	500 µL	
Formulation 3 ^{[4][5]}			
DMSO	10%	100 µL	≥ 2.08 mg/mL (3.20 mM)
Corn Oil	90%	900 µL	

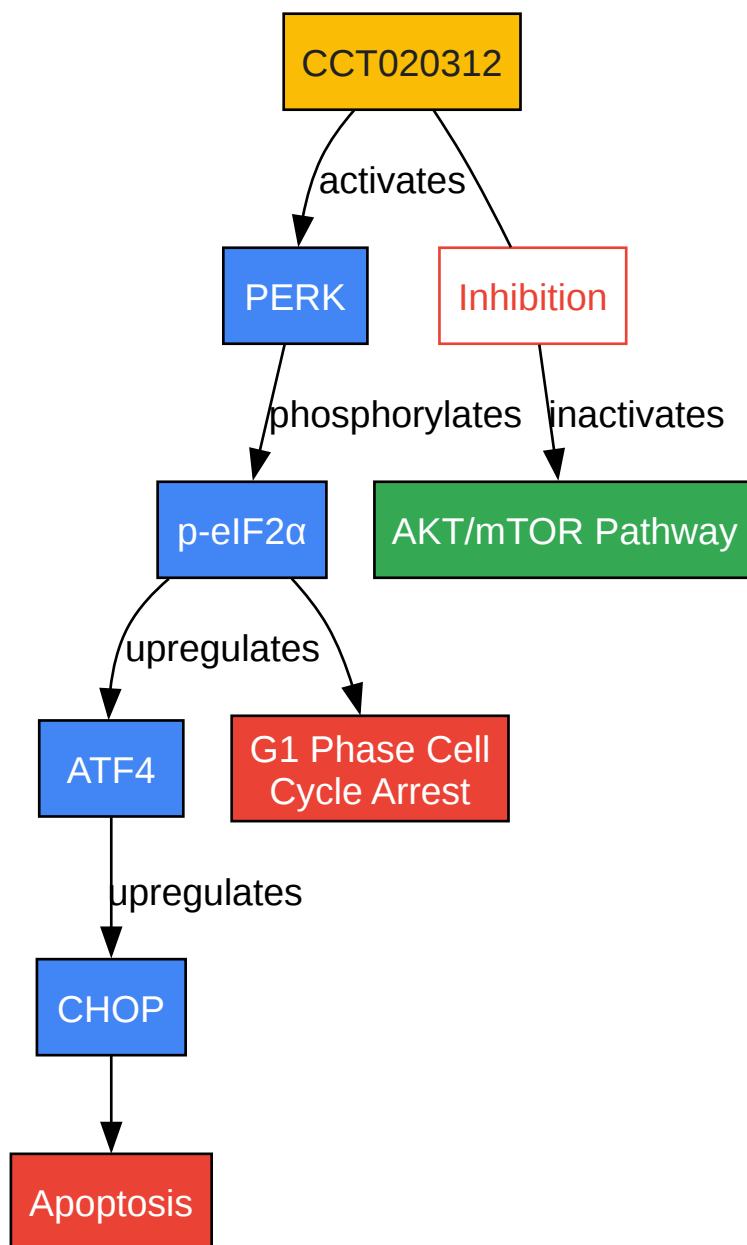
Note: For formulations containing PEG300 and Tween-80, gentle warming and/or sonication can aid in dissolution.[4]

Table 2: Suspension Formulation for **CCT020312**

Formulation Component	Percentage	Example Preparation (for 1 mL)	Solubility	Notes
Formulation 4[6]	Homogeneous suspension.			
CCT020312	-	5 mg	5 mg/mL	
CMC-Na solution	-	1 mL	Mix evenly.	
Formulation 5[4] [5]	Requires sonication.			
DMSO	10%	100 μ L	2.08 mg/mL (3.20 mM)	
20% SBE- β -CD in Saline	90%	900 μ L		

CCT020312 Mechanism of Action

CCT020312 selectively activates PERK, which leads to the phosphorylation of the eukaryotic translation initiation factor 2 alpha (eIF2 α).[1][2] This event transiently inhibits global protein translation while selectively increasing the translation of activating transcription factor 4 (ATF4). [1] ATF4, in turn, upregulates the expression of genes involved in apoptosis and cell cycle arrest, including CCAAT-enhancer-binding protein homologous protein (CHOP).[1][3] The activation of the PERK/eIF2 α /ATF4/CHOP pathway and the inactivation of the AKT/mTOR pathway contribute to the anti-tumor effects of **CCT020312**. [1]



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Figure 1: CCT020312 Signaling Pathway

Experimental Protocols

Protocol 1: Preparation of CCT020312 Clear Solution (Formulation 1)

This protocol is for the preparation of a 1 mL clear solution of **CCT020312**.

Materials:

- **CCT020312** powder
- Dimethyl sulfoxide (DMSO)
- Polyethylene glycol 300 (PEG300)
- Tween-80 (Polysorbate 80)
- Sterile Saline (0.9% NaCl)
- Sterile microcentrifuge tubes
- Pipettes and sterile tips

Procedure:

- Weigh the required amount of **CCT020312** powder and place it in a sterile microcentrifuge tube. For a final concentration of 2.08 mg/mL, weigh 2.08 mg of **CCT020312**.
- Add 100 μ L of DMSO to the tube. Vortex or sonicate until the powder is completely dissolved.^[4]^[5]
- Add 400 μ L of PEG300 to the solution and mix thoroughly until a clear solution is obtained.
- Add 50 μ L of Tween-80 and mix thoroughly.
- Add 450 μ L of sterile saline to bring the final volume to 1 mL. Mix thoroughly.
- The final solution should be clear. If any precipitation occurs, gentle warming or sonication may be used to redissolve the compound.^[4]
- It is recommended to use the mixed solution immediately for optimal results.^[6]

Protocol 2: Intraperitoneal (IP) Injection in Mice

This protocol outlines the standard procedure for administering a substance via intraperitoneal injection to a mouse.

Materials:

- Prepared **CCT020312** formulation
- Sterile syringes (e.g., 1 mL)
- Sterile needles (25-30 gauge)[7][8]
- 70% Ethanol or other suitable antiseptic
- Gauze or cotton swabs
- Appropriate personal protective equipment (gloves, lab coat)

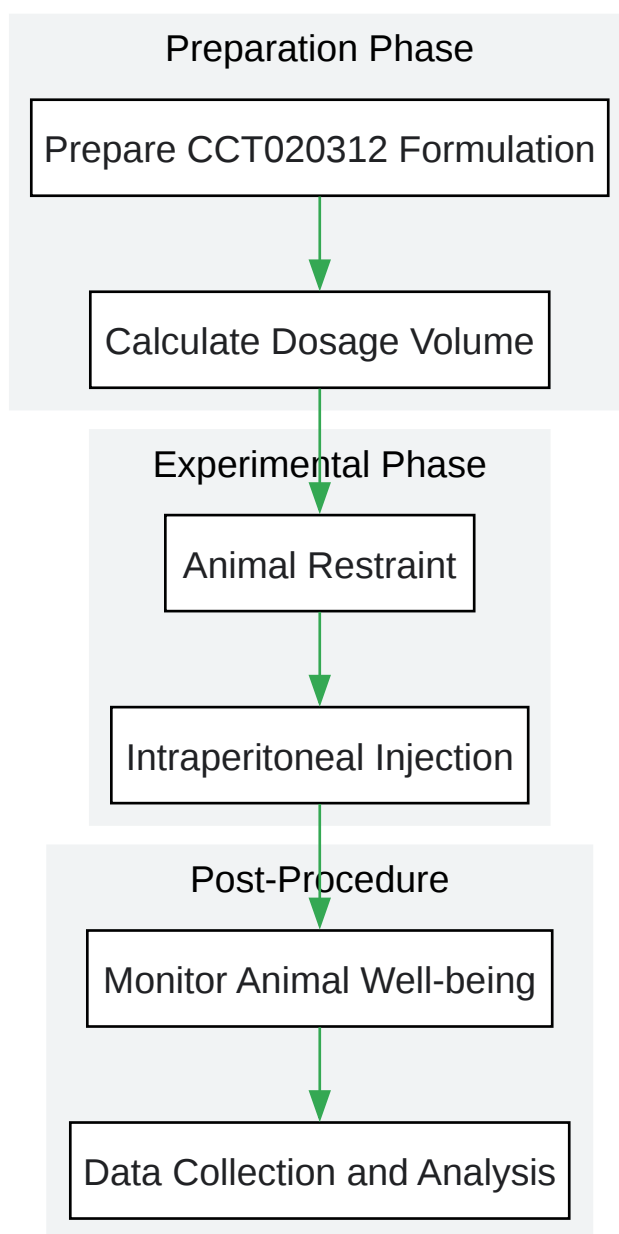
Procedure:

- Preparation:
 - Warm the injection solution to room or body temperature to minimize discomfort to the animal.[8]
 - Draw the desired volume of the **CCT020312** formulation into a sterile syringe. Ensure there are no air bubbles.
 - Change to a new sterile needle for each animal to be injected.[8][9]
- Animal Restraint:
 - Gently restrain the mouse using an appropriate technique (e.g., scruffing the neck and securing the tail).[8]
 - Position the mouse in dorsal recumbency (on its back) with its head tilted slightly downward. This allows the abdominal organs to shift cranially, reducing the risk of puncture.[10]
- Injection Site Identification and Preparation:

- The preferred injection site is the lower right quadrant of the abdomen.[8][9][10] This location helps to avoid the cecum, which is typically located on the left side, and other vital organs.[9][10]
- Wipe the injection site with a cotton swab soaked in 70% ethanol.[8][9]
- Injection:
 - Insert the needle, bevel up, at a 30-45 degree angle to the abdominal wall.[7][10]
 - Gently penetrate the skin and the abdominal muscle layer to enter the peritoneal cavity.
 - Before injecting, aspirate slightly by pulling back on the syringe plunger. If any fluid (e.g., urine, intestinal contents) or blood enters the syringe, withdraw the needle and reinject at a different site with a fresh needle and syringe.[9][10] If no fluid is aspirated, proceed with the injection.
 - Inject the solution slowly and steadily. The maximum recommended injection volume for a mouse is typically < 10 ml/kg.[7]
- Post-Injection:
 - Withdraw the needle smoothly.
 - Place the mouse back into its cage.
 - Observe the animal for any immediate adverse reactions, such as bleeding at the injection site or signs of distress.[7]
 - Dispose of the needle and syringe in a designated sharps container.[10]

Experimental Workflow

The following diagram illustrates a typical workflow for an in vivo study involving the intraperitoneal administration of **CCT020312**.



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Figure 2: Experimental Workflow for IP Injection

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